

Technical Whitepaper: Molecular Weight of Racemic (1-Methoxyethyl)benzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (1-Methoxyethyl)benzene

Cat. No.: B1620188

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For: Researchers, Scientists, and Drug Development Professionals Subject: Determination of the Molecular Weight of Racemic (1-Methoxyethyl)benzene

Introduction

(1-Methoxyethyl)benzene is an organic compound classified as an ether. Its structure consists of a benzene ring substituted with a 1-methoxyethyl group. The term "racemic" indicates that it is present as an equimolar mixture of its two stereoisomers, (R)-(1-Methoxyethyl)benzene and (S)-(1-Methoxyethyl)benzene. For the purposes of molecular weight calculation, the stereochemistry is irrelevant as both enantiomers possess the identical chemical formula and thus the same mass. This document outlines the precise calculation of this compound's molecular weight based on its elemental composition and the standard atomic weights as defined by the International Union of Pure and Applied Chemistry (IUPAC).

Elemental Composition and Formula

The chemical structure of (1-Methoxyethyl)benzene leads to the molecular formula C₉H₁₂O. [1][2][3][4] This formula is derived by summing the constituent atoms:

- Carbon (C): 6 atoms in the benzene ring, 2 in the ethyl group, and 1 in the methoxy group, totaling 9 atoms.
- Hydrogen (H): 5 atoms on the benzene ring, 1 on the chiral carbon, 3 on the terminal methyl group, and 3 on the methoxy group, totaling 12 atoms.

- Oxygen (O): 1 atom in the methoxy group.

Calculation of Molecular Weight

The molecular weight (MW) is the sum of the atomic weights of all atoms in the molecule. The calculation utilizes the standard atomic weights provided by IUPAC.

The standard atomic weights for the constituent elements are presented below. For elements with a range of natural isotopic abundance, the conventional value is used for this calculation.

Element	Symbol	Count	Standard Atomic Weight (g/mol)	Source
Carbon	C	9	12.011	[5] [6] [7] [8]
Hydrogen	H	12	1.008	[6] [9] [10] [11]
Oxygen	O	1	15.999	[5] [6] [12] [13]

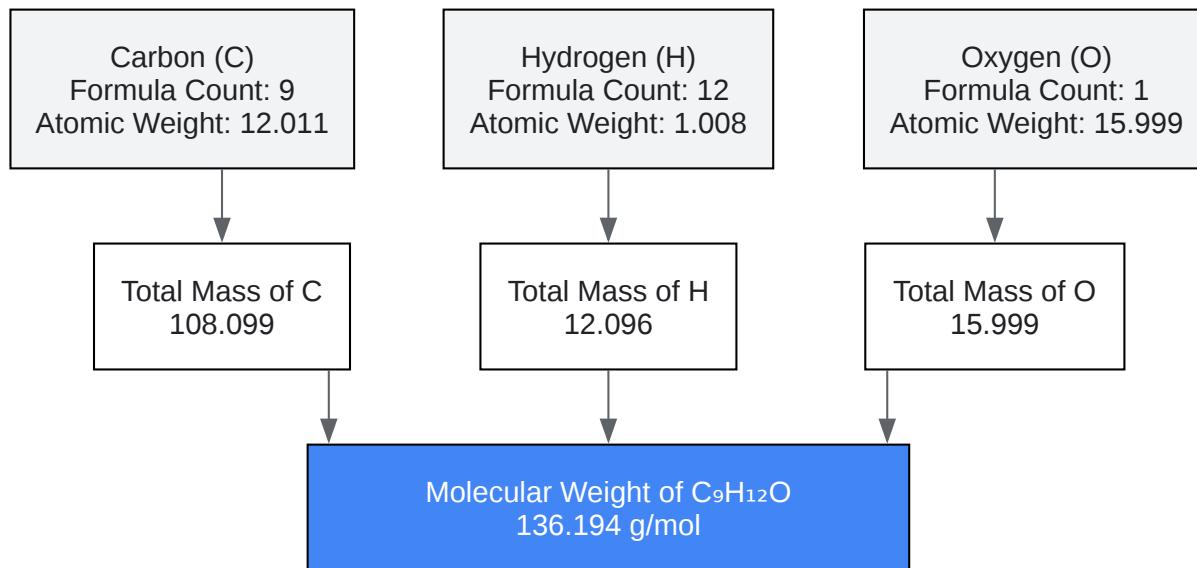
The molecular weight is calculated as follows: $MW = (9 \times A_r(C)) + (12 \times A_r(H)) + (1 \times A_r(O))$
 $MW = (9 \times 12.011) + (12 \times 1.008) + (1 \times 15.999)$ $MW = 108.099 + 12.096 + 15.999$ $MW = 136.194$ g/mol

This calculated value is consistent with published data for **(1-Methoxyethyl)benzene**.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[14\]](#)[\[15\]](#)

Component	Calculation	Subtotal (g/mol)
Carbon (C ₉)	9×12.011	108.099
Hydrogen (H ₁₂)	12×1.008	12.096
Oxygen (O ₁)	1×15.999	15.999
Total Molecular Weight	136.194	

Logical Workflow for Calculation

The relationship between the elemental components and the final molecular weight can be visualized as a straightforward summation workflow.



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Caption: Workflow for molecular weight determination.

Experimental Protocols

Not applicable. The determination of molecular weight from a chemical formula is a theoretical calculation based on internationally accepted standard atomic weights. It does not require an experimental protocol.

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- To cite this document: BenchChem. [Technical Whitepaper: Molecular Weight of Racemic (1-Methoxyethyl)benzene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1620188#molecular-weight-of-racemic-1-methoxyethyl-benzene>]

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